

# Technical Guide: *tert*-Butyl (7-aminoheptyl)carbamate for Advanced Drug Development

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## Compound of Interest

Compound Name: *tert*-Butyl (7-aminoheptyl)carbamate

Cat. No.: B008368

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Audience: Researchers, Scientists, and Drug Development Professionals

**Abstract:** This document provides a comprehensive technical overview of ***tert*-Butyl (7-aminoheptyl)carbamate** (CAS No. 99733-18-3), a critical bifunctional linker molecule. It details the compound's properties, commercial availability, and primary applications, with a focus on its role in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Included are representative experimental protocols for its conjugation and deprotection, alongside workflow diagrams to illustrate key chemical processes.

## Introduction and Chemical Properties

***tert*-Butyl (7-aminoheptyl)carbamate** is a versatile aliphatic linker featuring a seven-carbon chain that provides flexibility and hydrophobicity. It possesses two key functional groups: a primary amine at one terminus and a *tert*-butyloxycarbonyl (Boc)-protected amine at the other. This orthogonal functionality is crucial for sequential and controlled conjugation strategies in medicinal chemistry. The primary amine is readily available for reactions with electrophiles such as carboxylic acids or activated esters, while the Boc group offers stable protection that can be removed under mild acidic conditions to reveal a second primary amine.<sup>[1][2]</sup>

Its principal application is as a linker in the synthesis of PROTACs, where it connects a warhead (targeting a protein of interest) to an E3 ligase-binding ligand.<sup>[1][3]</sup>

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	99733-18-3	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C12H26N2O2	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	230.35 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	tert-butyl (7-aminoheptyl)carbamate	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Liquid, Solid, or Semi-solid	<a href="#">[4]</a>
Melting Point	39-41 °C	<a href="#">[5]</a>
Boiling Point	~340.9 °C at 760 mmHg	<a href="#">[5]</a>
Purity	Typically >95% or >98%	<a href="#">[2]</a> <a href="#">[4]</a>
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Keep dry and in a dark place.	<a href="#">[2]</a> <a href="#">[4]</a>

## Commercial Availability

**tert-Butyl (7-aminoheptyl)carbamate** is available from several commercial suppliers specializing in research chemicals and building blocks for drug discovery. Purity and available quantities vary by supplier.

Table 2: Commercial Supplier Summary

Supplier	Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	≥95% or 97%	Varies by specific vendor (e.g., Ambeed, ChemScene)	Offers products from various sources on its platform. <a href="#">[4]</a> <a href="#">[6]</a>
BroadPharm	>98% (Contact for GMP grade)	Custom quantities available upon inquiry.	Specializes in linkers for PROTACs and bioconjugation. <a href="#">[1]</a>
MedChemExpress (MCE)	>98%	Bulk quantities available.	A supplier of research chemicals and APIs. <a href="#">[3]</a>
MedKoo Biosciences	>98%	250mg, 500mg, 1g	Provides pricing for specific small-scale quantities. <a href="#">[2]</a>
Fluorochem	Not specified	Not specified	Lists the compound among its PROTAC and bioconjugation reagents. <a href="#">[7]</a>

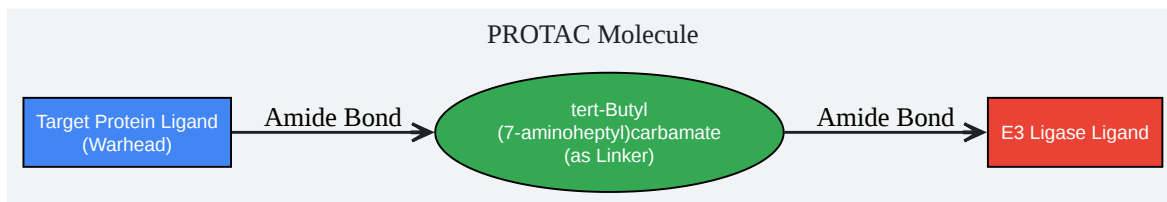
Note: Pricing and availability are subject to change. It is recommended to consult the suppliers' websites for the most current information.

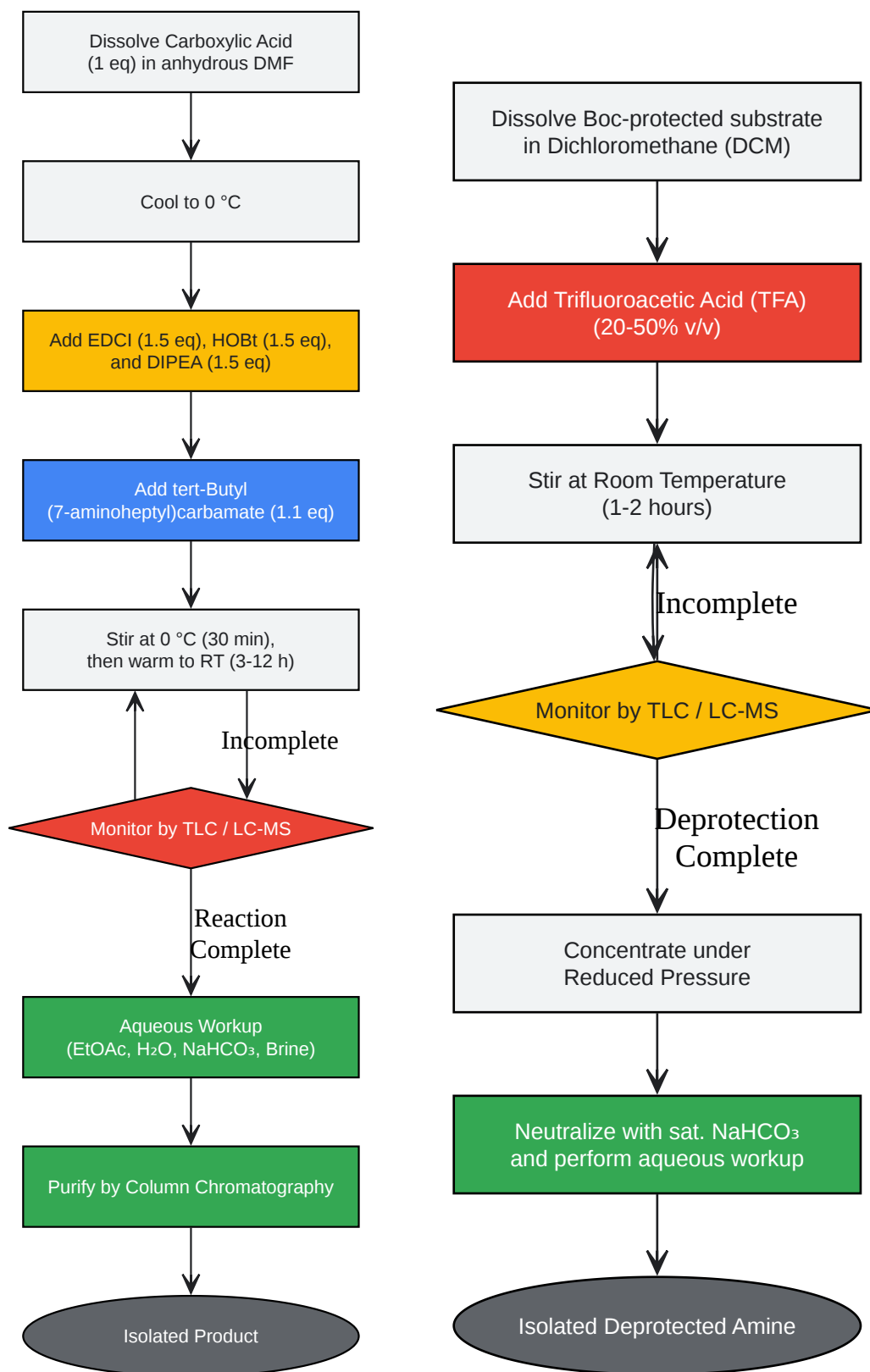
## Applications in Drug Development: PROTAC Synthesis

The primary utility of **tert-Butyl (7-aminoheptyl)carbamate** is in the construction of PROTACs. A PROTAC is a heterobifunctional molecule that induces the degradation of a target protein by hijacking the cell's ubiquitin-proteasome system. It consists of three parts: a ligand for the target protein ("warhead"), a ligand for an E3 ubiquitin ligase, and a linker connecting them.

The subject linker serves as the flexible tether. Its primary amine can be coupled to a carboxylic acid on either the warhead or the E3 ligand, forming a stable amide bond. The Boc-protected amine can then be deprotected to allow for the subsequent coupling to the other half of the

PROTAC molecule. The seven-carbon chain provides spatial separation and flexibility, which is often critical for allowing the warhead and E3 ligand to bind simultaneously to their respective proteins.





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## References

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